

Application Notes and Protocols: Vicenin-3

Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: Vicenin 3

Cat. No.: B161902

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Introduction

Vicenin-3 is a flavone di-C-glycoside, a natural flavonoid compound found in various plants.^[1] It has demonstrated potential therapeutic applications, including acting as an angiotensin-converting enzyme (ACE) inhibitor and ameliorating interleukin-1 β (IL-1 β)-induced extracellular matrix degradation in chondrocytes by regulating the MAPK signaling pathway.^{[2][3]} These properties make Vicenin-3 a compound of interest for research in areas such as osteoarthritis, hypertension, and other inflammatory conditions.^{[1][2]} Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible results in cell-based assays.

Chemical Properties of Vicenin-3

A clear understanding of the chemical properties of Vicenin-3 is essential for preparing accurate stock solutions.

Property	Value	Source
Molecular Weight	564.5 g/mol	
Appearance	Yellow powder	
Solubility	DMSO, Ethanol, Methanol, Pyridine	
DMSO Solubility	60 mg/mL (106.29 mM)	
Storage (Powder)	10°C - 25°C	
Storage (Stock Solution)	-20°C	

Recommended Solvents and Concentration Ranges

For cell culture applications, Dimethyl Sulfoxide (DMSO) is the most commonly recommended solvent for preparing Vicenin-3 stock solutions due to its high solubilizing capacity for this compound. It is crucial to use anhydrous, cell culture-grade DMSO to minimize toxicity to cells.

The working concentration of Vicenin-3 in cell culture experiments typically ranges from 5 to 20 μ M. Therefore, preparing a high-concentration stock solution (e.g., 10 mM to 50 mM) in DMSO is recommended to minimize the volume of solvent added to the cell culture medium, which should ideally be less than 0.1% (v/v) to avoid solvent-induced cytotoxicity.

Experimental Protocol: Preparation of a 10 mM Vicenin-3 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Vicenin-3 in DMSO.

Materials:

- Vicenin-3 powder (purity \geq 98%)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate Reagents:** Allow the Vicenin-3 powder and DMSO to equilibrate to room temperature for at least one hour before use. This prevents condensation from forming inside the vials.
- **Weigh Vicenin-3:** Carefully weigh out 5.65 mg of Vicenin-3 powder using a calibrated analytical balance and place it into a sterile microcentrifuge tube.
 - **Calculation:**
 - Desired Concentration (C) = 10 mM = 0.010 mol/L
 - Molecular Weight (MW) = 564.5 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = C x MW x V = 0.010 mol/L x 564.5 g/mol x 0.001 L = 0.005645 g = 5.65 mg
- **Add DMSO:** Add 1 mL of anhydrous, sterile DMSO to the microcentrifuge tube containing the Vicenin-3 powder.
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly until the Vicenin-3 is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.
- **Aliquot and Store:** Aliquot the 10 mM Vicenin-3 stock solution into smaller volumes (e.g., 20-50 µL) in sterile, light-protected cryovials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage, where they can be stable for up to two weeks.

Stock Solution Dilution Calculation

To prepare a working solution from the 10 mM stock, use the following formula ($M_1V_1 = M_2V_2$):

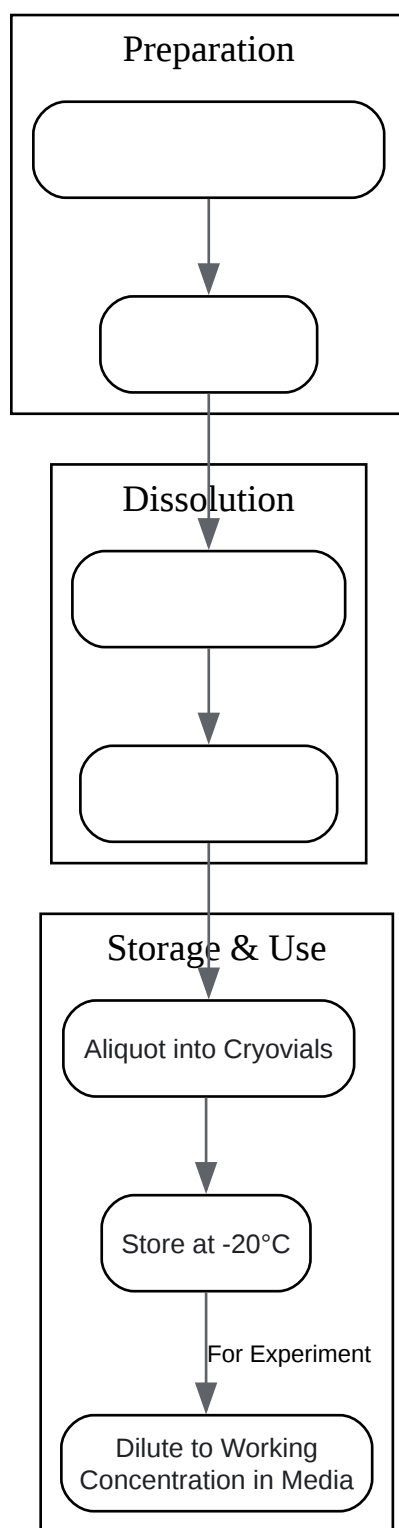
- M1: Concentration of the stock solution (e.g., 10 mM)
- V1: Volume of the stock solution to be added
- M2: Desired final concentration in the cell culture medium (e.g., 20 μ M)
- V2: Final volume of the cell culture medium

Example: To prepare 1 mL of cell culture medium with a final Vicenin-3 concentration of 20 μ M:

- $(10,000 \mu\text{M}) \times V_1 = (20 \mu\text{M}) \times (1000 \mu\text{L})$
- $V_1 = (20,000 \mu\text{M} \cdot \mu\text{L}) / 10,000 \mu\text{M}$
- $V_1 = 2 \mu\text{L}$

Add 2 μ L of the 10 mM Vicenin-3 stock solution to 998 μ L of cell culture medium.

Experimental Workflow

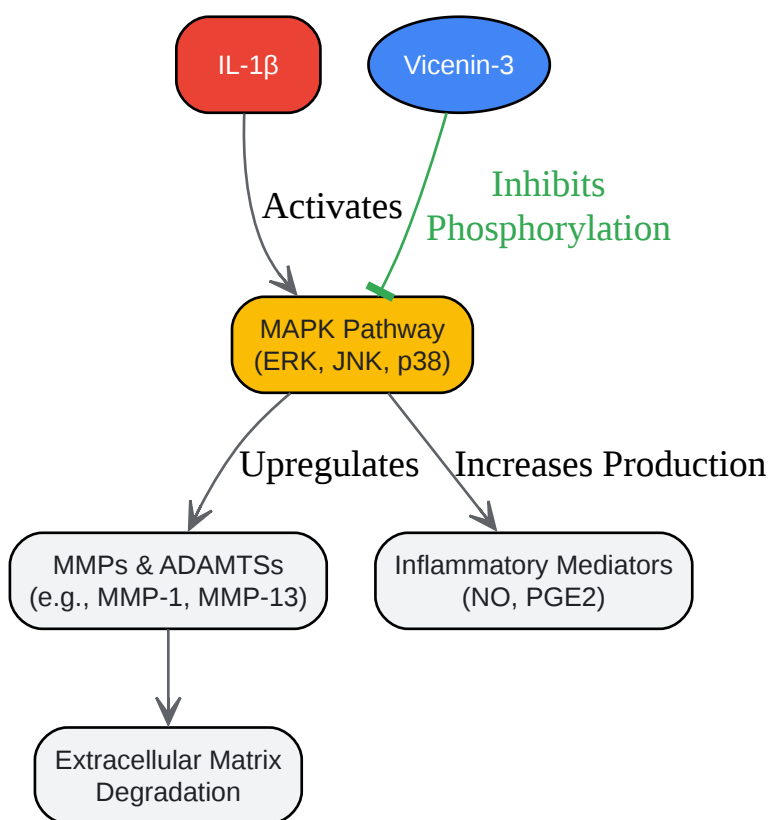


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Caption: Workflow for preparing Vicenin-3 stock solution.

Vicenin-3 Signaling Pathway in Chondrocytes

Vicenin-3 has been shown to inhibit the IL-1 β -induced inflammatory cascade in SW1353 chondrocytes by suppressing the activation of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway. Specifically, it reduces the phosphorylation of ERK, JNK, and p38 MAPKs. This leads to a downstream reduction in the production of inflammatory mediators and matrix-degrading enzymes.



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Caption: Vicenin-3 inhibition of the MAPK signaling pathway.

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References

- 1. Vicenin III | 59914-91-9 | FV145283 | Biosynth [biosynth.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Vicenin 3 ameliorates ECM degradation by regulating the MAPK pathway in SW1353 chondrocytes - PMC [pmc.ncbi.nlm.nih.gov]
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